

Spectroscopic Data for 5-Bromo-1,2-benzisoxazole: A Technical Guide

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Compound of Interest

Compound Name: 5-Bromo-1,2-benzisoxazole

CAS No.: 837392-65-1

Cat. No.: B1280711

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Introduction

5-Bromo-1,2-benzisoxazole is a halogenated heterocyclic compound. The 1,2-benzisoxazole core is a significant scaffold in medicinal chemistry, forming the basis for a variety of therapeutic agents. The addition of a bromine atom at the 5-position can significantly influence the molecule's physicochemical properties, including its lipophilicity and metabolic stability, making it a compound of interest for researchers in drug discovery and materials science. This guide provides a summary of the available spectroscopic data for **5-Bromo-1,2-benzisoxazole** and outlines the experimental protocols for acquiring such data.

It is important to note that while a complete, experimentally verified dataset for **5-Bromo-1,2-benzisoxazole** is not readily available in publicly accessible databases, the following data is compiled from spectral information of closely related analogs and foundational spectroscopic principles.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful analytical technique for elucidating the structure of organic molecules. For **5-Bromo-1,2-benzisoxazole**, both ^1H (proton) and ^{13}C (carbon-13) NMR are

essential for structural confirmation.

¹H NMR Spectroscopy Data

The aromatic protons of **5-Bromo-1,2-benzisoxazole** are expected to resonate in the downfield region of the spectrum, typically between 7.0 and 8.5 ppm, due to the deshielding effects of the aromatic ring system.

Proton Assignment	Expected Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz
H-3	~8.6 - 8.8	s	-
H-4	~7.6 - 7.8	d	~8.5 - 9.0
H-6	~7.7 - 7.9	dd	~8.5 - 9.0, ~1.5 - 2.0
H-7	~8.0 - 8.2	d	~1.5 - 2.0

Note: The predicted values are based on the analysis of related benzisoxazole structures. The exact chemical shifts and coupling constants can vary depending on the solvent and experimental conditions.

¹³C NMR Spectroscopy Data

The ¹³C NMR spectrum will show seven distinct signals corresponding to the seven carbon atoms in the **5-Bromo-1,2-benzisoxazole** molecule. Aromatic carbons typically resonate between 110 and 160 ppm.

Carbon Assignment	Expected Chemical Shift (δ) ppm
C-3	~155 - 160
C-3a	~120 - 125
C-4	~125 - 130
C-5	~115 - 120
C-6	~130 - 135
C-7	~110 - 115
C-7a	~160 - 165

Note: These are estimated chemical shift ranges. The carbon attached to the bromine (C-5) is expected to be in the lower end of the aromatic region due to the halogen's electronegativity.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. The IR spectrum of **5-Bromo-1,2-benzisoxazole** will exhibit characteristic absorption bands for the aromatic ring and the C-Br bond.

Wavenumber (cm^{-1})	Vibrational Mode	Intensity
3100 - 3000	Aromatic C-H stretch	Medium
1600 - 1450	Aromatic C=C ring stretch	Medium to Strong
~1620	C=N stretch	Medium
~1250	C-O stretch	Strong
1000 - 650	C-H out-of-plane bend	Strong
600 - 500	C-Br stretch	Medium to Strong

Note: The presence of strong absorptions in the fingerprint region (below 1500 cm^{-1}) is characteristic of aromatic compounds.

Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio of a compound and its fragments, which helps in determining the molecular weight and elemental composition. For **5-Bromo-1,2-benzisoxazole**, the presence of a bromine atom is a key feature in the mass spectrum.

m/z	Assignment	Relative Abundance	Notes
197/199	$[M]^+$	High	Molecular ion peaks corresponding to ^{79}Br and ^{81}Br isotopes in an approximate 1:1 ratio.
170/172	$[M-\text{HCN}]^+$	Medium	Loss of hydrogen cyanide from the molecular ion.
118	$[M-\text{Br}]^+$	Medium	Loss of a bromine radical.
90	$[\text{C}_6\text{H}_4\text{O}]^+$	Medium	Fragmentation of the benzisoxazole ring.

Note: The isotopic pattern of bromine is a definitive indicator in the mass spectrum.

Experimental Protocols

Detailed methodologies for the key spectroscopic experiments are provided below.

NMR Spectroscopy Protocol

- **Sample Preparation:** Dissolve 5-10 mg of **5-Bromo-1,2-benzisoxazole** in approximately 0.5-0.7 mL of a suitable deuterated solvent (e.g., CDCl_3 , DMSO-d_6) in a standard 5 mm NMR tube.
- **Instrumentation:** Utilize a high-resolution NMR spectrometer, typically with a field strength of 300 MHz or higher.

- ^1H NMR Acquisition:
 - Acquire a one-dimensional proton spectrum.
 - Set the spectral width to cover the expected chemical shift range (e.g., 0-12 ppm).
 - Use a sufficient number of scans (typically 8-16) to achieve an adequate signal-to-noise ratio.
 - Reference the chemical shifts to the residual solvent peak or an internal standard like tetramethylsilane (TMS).
- ^{13}C NMR Acquisition:
 - Acquire a proton-decoupled ^{13}C spectrum.
 - Set a wider spectral width to encompass the full range of carbon chemical shifts (e.g., 0-200 ppm).
 - A significantly larger number of scans will be required due to the low natural abundance of ^{13}C .
- Data Processing: Apply Fourier transformation, phase correction, and baseline correction to the raw data using appropriate software.

FT-IR Spectroscopy Protocol

- Sample Preparation:
 - KBr Pellet Method (for solid samples): Mix a small amount of the sample (1-2 mg) with ~100 mg of dry potassium bromide (KBr) powder. Grind the mixture to a fine powder and press it into a thin, transparent pellet using a hydraulic press.
 - Attenuated Total Reflectance (ATR): Place a small amount of the solid or liquid sample directly onto the ATR crystal.
- Instrumentation: Use a Fourier-transform infrared (FT-IR) spectrometer.

- Data Acquisition:
 - Record a background spectrum of the empty sample holder (or clean ATR crystal) to subtract atmospheric CO₂ and H₂O absorptions.
 - Place the prepared sample in the spectrometer and acquire the spectrum, typically over a range of 4000-400 cm⁻¹.
 - Co-add 16 to 32 scans to improve the signal-to-noise ratio.
- Data Analysis: Identify the characteristic absorption bands corresponding to the functional groups present in the molecule.

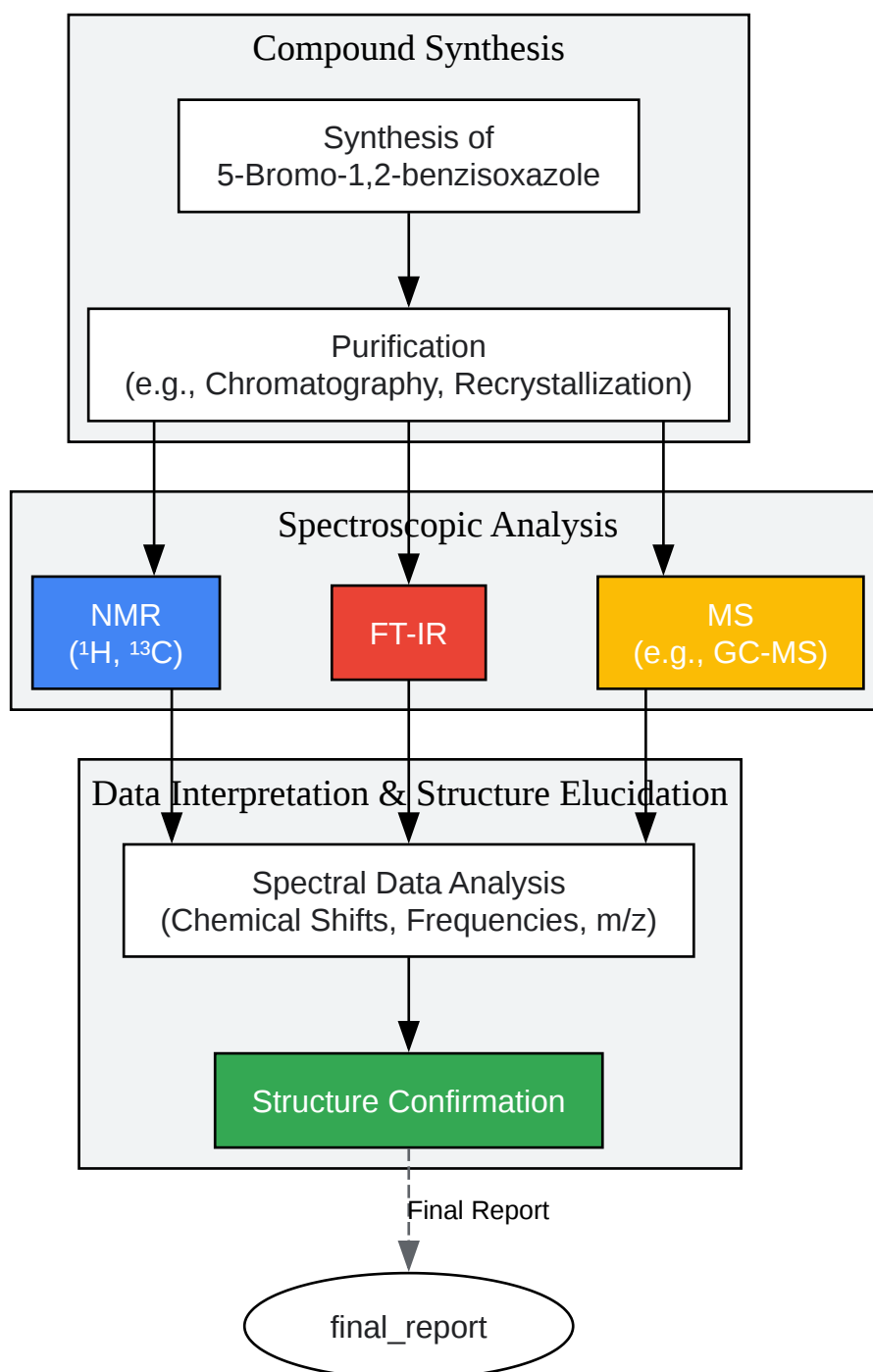
Mass Spectrometry (GC-MS) Protocol

- Sample Preparation: Prepare a dilute solution of **5-Bromo-1,2-benzisoxazole** in a volatile organic solvent (e.g., dichloromethane, ethyl acetate).
- Instrumentation: Use a Gas Chromatograph coupled to a Mass Spectrometer (GC-MS).
- Gas Chromatography:
 - Inject a small volume (e.g., 1 µL) of the sample solution into the GC.
 - Use a suitable capillary column (e.g., a non-polar or medium-polarity column) to separate the compound from any impurities.
 - Employ a temperature program that allows for the elution of the compound as a sharp peak.
- Mass Spectrometry:
 - Ionization: Use Electron Ionization (EI) at a standard energy of 70 eV.
 - Mass Analysis: Scan a mass range that includes the expected molecular ion and fragment masses (e.g., m/z 50-300).

- Data Analysis: Analyze the mass spectrum of the GC peak corresponding to **5-Bromo-1,2-benzisoxazole**. Identify the molecular ion peaks (M^+ and $M+2$) and characteristic fragment ions.

Workflow Visualization

The following diagram illustrates the general workflow for the spectroscopic characterization of a synthesized compound like **5-Bromo-1,2-benzisoxazole**.



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Caption: Workflow for the synthesis and spectroscopic characterization of **5-Bromo-1,2-benzisoxazole**.

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